

# Application Notes and Protocols for SPECT Imaging of Samarium-153 Biodistribution

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Compound of Interest		
Compound Name:	Samarium-153	
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These application notes provide detailed protocols for tracking the biodistribution of **Samarium-153** (<sup>153</sup>Sm) labeled compounds using Single Photon Emission Computed Tomography (SPECT). The following sections cover the preparation of <sup>153</sup>Sm-EDTMP, a common agent for bone imaging, preclinical SPECT imaging protocols, and the mechanism of its uptake.

## Introduction to Samarium-153 for SPECT Imaging

**Samarium-153** (153Sm) is a radionuclide with properties that make it suitable for both therapeutic and diagnostic applications. It emits beta particles, which are effective for therapy, and a gamma photon at 103.2 keV, which is ideal for imaging with a gamma camera.[1] This dual-emission characteristic allows for the simultaneous tracking of the radiopharmaceutical's distribution and therapeutic action. The most common application of 153Sm is in the form of 153Sm-ethylenediaminetetramethylene phosphonate (153Sm-EDTMP), used for palliating pain from bone metastases.[1] Its biodistribution is similar to that of Technetium-99m methylene diphosphonate (Tc-99m MDP), a standard bone scanning agent.

## Experimental Protocols Preparation of <sup>153</sup>Sm-EDTMP

This protocol outlines the laboratory-scale preparation of <sup>153</sup>Sm-EDTMP.

Materials:



- Samarium-153 chloride (153SmCl3) solution
- Ethylenediaminetetramethylene phosphonic acid (EDTMP)
- Sodium chloride (NaCl) 0.9% solution
- 1 M Sodium hydroxide (NaOH)
- Instant thin-layer chromatography (ITLC) silica gel sheets
- Mobile phase: a mixture of NH<sub>4</sub>OH:MeOH:H<sub>2</sub>O (0.2:2:4)[2]
- Radio-TLC scanner

#### Procedure:

- Reconstitute a lyophilized EDTMP kit with 1 mL of 0.9% sodium chloride at room temperature.[2]
- Add the desired activity of 153SmCl<sub>3</sub> solution to the reconstituted EDTMP vial.
- Adjust the pH of the reaction mixture to a range of 7.0 to 8.5 using 1 M NaOH.[2]
- Incubate the reaction vial for 15 minutes at room temperature.
- Perform quality control to determine the radiochemical purity using ITLC.[2] a. Spot 2 μL of the reaction mixture onto an ITLC strip.[2] b. Develop the chromatogram using the mobile phase.[2] c. Analyze the strip using a radio-TLC scanner to determine the percentage of radiolabeling. The <sup>153</sup>Sm-EDTMP complex will migrate with the solvent front, while free <sup>153</sup>Sm<sup>3+</sup> will remain at the origin.[3] A radiochemical purity of >99% is expected.[3]

## Preclinical SPECT/CT Imaging Protocol for <sup>153</sup>Sm Biodistribution in Rodents

This protocol is designed for in vivo imaging of <sup>153</sup>Sm-labeled compounds in rats using a small animal SPECT/CT system.

#### Animal Model:



Male Sprague-Dawley or Wistar rats are commonly used.[4][5]

#### Radiopharmaceutical Administration:

- Anesthetize the rat using an appropriate anesthetic (e.g., a mixture of ketamine and xylazine, or isoflurane).[2]
- Inject a known activity of the  $^{153}$ Sm-labeled compound (e.g., 0.1 mL of  $^{153}$ Sm-EDTMP with an activity of approximately 25  $\mu$ Ci) intravenously via the lateral tail vein or orbital plexus.[5]

#### SPECT/CT Imaging:

- Position the anesthetized animal on the imaging bed of the small animal SPECT/CT scanner.
- Acquire whole-body or region-of-interest SPECT images at specified time points postinjection (e.g., 2, 5, 24, 48, and 72 hours).[4]
- SPECT Acquisition Parameters:
  - Gamma Camera: A system equipped with pinhole collimators is suitable for small animal imaging.[6]
  - Energy Window: Set a 20% window centered at the 103 keV photopeak of <sup>153</sup>Sm.[6]
  - Scatter Correction: Employ a dual-energy or triple-energy window method for scatter correction.[6]
  - Projections: Acquire a sufficient number of projections over 360° (e.g., 64 projections).[3]
  - Acquisition Time: Adjust the time per projection to obtain adequate counts (e.g., 30 seconds per view).[3]
- CT Acquisition: Acquire a CT scan for anatomical co-registration and attenuation correction.
- Image Reconstruction: Reconstruct the SPECT data using an iterative algorithm such as Ordered Subsets Expectation Maximization (OSEM).[6]

#### Biodistribution Analysis (Ex Vivo):



- At the end of the imaging study, euthanize the animals at the predetermined time points.
- Dissect key organs and tissues (e.g., blood, heart, lungs, liver, kidneys, spleen, muscle, and bone).
- Weigh each sample and measure the radioactivity using a gamma counter.
- Calculate the percentage of the injected dose per gram of tissue (%ID/g) for each organ.

## **Quantitative Data Presentation**

The following tables summarize the biodistribution of <sup>153</sup>Sm-EDTMP in rats at various time points, presented as the mean percentage of the injected dose per gram of tissue (%ID/g).

Table 1: Biodistribution of <sup>153</sup>Sm-EDTMP in Rats (%ID/g)

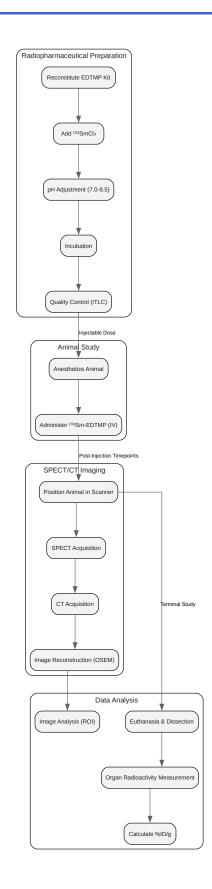
Organ	2 hours	5 hours	24 hours	48 hours	72 hours
Blood	0.25	0.11	0.02	0.01	0.01
Heart	0.08	0.05	0.02	0.01	0.01
Lung	0.12	0.07	0.03	0.02	0.02
Liver	0.20	0.15	0.08	0.05	0.04
Spleen	0.05	0.03	0.02	0.01	0.01
Kidney	1.20	0.80	0.25	0.15	0.10
Bone (Femur)	2.50	3.10	3.50	3.20	2.80
Muscle	0.06	0.04	0.02	0.01	0.01

Data compiled from studies in Sprague-Dawley rats.[4]

### **Visualizations**

Experimental Workflow for 153Sm Biodistribution Studies



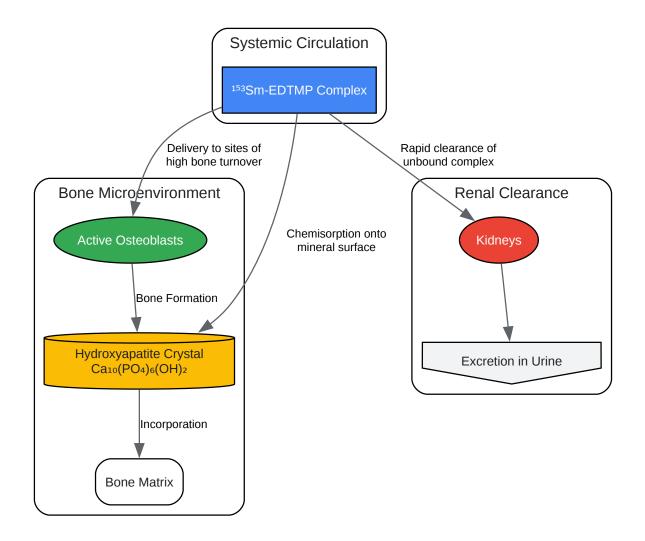


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Caption: Experimental workflow for <sup>153</sup>Sm biodistribution studies.



## Mechanism of <sup>153</sup>Sm-EDTMP Uptake in Bone



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Caption: Proposed mechanism of <sup>153</sup>Sm-EDTMP uptake in bone.

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